

Neopentyl glycol dimethylsulfate molecular weight and formula

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Compound of Interest

Compound Name: Neopentyl glycol dimethylsulfate

Cat. No.: B1616078

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In-Depth Technical Guide: Neopentyl Glycol Dimethylsulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical properties of **neopentyl glycol dimethylsulfate**. Due to the limited availability of in-depth experimental data and biological studies on this specific compound, this document focuses on its fundamental molecular characteristics.

Core Molecular Data

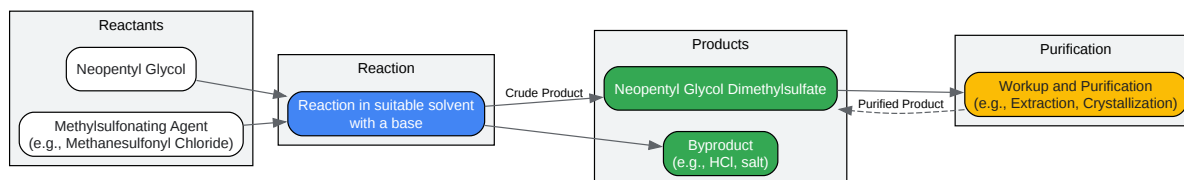
Neopentyl glycol dimethylsulfate is a diester of neopentyl glycol and methanesulfonic acid. Its primary identification and physicochemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ O ₆ S ₂	[1][2][3]
Molecular Weight	260.33 g/mol	[1][2]
Synonyms	2,2-Dimethyl-1,3-propanediol dimethylsulfate	[2]
CAS Number	53555-41-2	[1][2]
Physical Form	Solid	[1]
Melting Point	69-74 °C	[1]
SMILES String	<chem>CC(C)(COS(C)(=O)=O)COS(C)(=O)=O</chem>	[1]
InChI Key	MBBDNGMNEVIICT-UHFFFAOYSA-N	[1]

Synthesis and Experimental Information

Detailed, peer-reviewed experimental protocols for the synthesis of **neopentyl glycol dimethylsulfate** are not readily available in the public domain. However, a plausible synthetic route can be inferred from standard organic chemistry principles, involving the reaction of neopentyl glycol with a methylsulfonating agent.

A generalized conceptual workflow for its synthesis is presented below. This diagram illustrates the logical progression from starting materials to the final product and is not based on a specific published experimental protocol.



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Caption: Conceptual workflow for the synthesis of **neopentyl glycol dimethylsulfate**.

Applications and Biological Activity

Neopentyl glycol dimethylsulfate is primarily cataloged for use as a plasticizer, where it can be incorporated into polymers to increase their flexibility.[4]

There is no significant information available in scientific literature to suggest that **neopentyl glycol dimethylsulfate** is involved in any specific biological signaling pathways or has been investigated for applications in drug development. Its precursor, neopentyl glycol, is widely used in the synthesis of various materials, including some that have applications in the pharmaceutical and medical fields, but this does not directly translate to the dimethylsulfate derivative.[5][6]

Conclusion

Neopentyl glycol dimethylsulfate is a well-defined chemical compound with established molecular and physical properties. Its primary known application is in the field of polymer chemistry as a plasticizer. At present, there is a lack of published research into its biological activity, potential therapeutic uses, or its role in any signaling pathways. Further research would be necessary to explore these aspects.

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